

What is the chemical structure of allophanic acid?

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Compound of Interest

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An In-depth Technical Guide to Allophanic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of **allophanic acid**, focusing on its chemical structure, properties, synthesis, and biological relevance. The information is tailored for a technical audience and includes detailed data, experimental methodologies, and visual representations of key processes.

Introduction to Allophanic Acid

Allophanic acid, with the chemical formula $C_2H_4N_2O_3$, is an organic compound that can be described as the carboxylated derivative of urea.^{[1][2]} Its IUPAC name is carbamoylcarbamic acid.^{[1][3]} The molecule features a carbamoyl group attached to a carbamic acid, which imparts a unique combination of chemical functionalities.^[1] While the acid itself may be elusive, its conjugate base, allophanate ($H_2NC(O)NHCO_2^-$), is well-known and has been characterized in various salts.^[2] **Allophanic acid** and its derivatives are relevant in fields ranging from agriculture, where it plays a role in soil chemistry, to pharmacology, where its derivatives are being explored.^[1] It is also recognized as an environmental transformation product of certain pesticides, such as Thiophanate-methyl.^{[3][4]}

Chemical Structure and Properties

Allophanic acid is a relatively small molecule with a molecular weight of approximately 104.07 g/mol .[\[1\]](#)[\[3\]](#) The structure consists of a central nitrogen atom linking a carbonyl group (part of a urea moiety) and a carboxylic acid group. This arrangement allows for tautomerism between the amide form ($\text{H}_2\text{NC}(\text{O})\text{NHCO}_2\text{H}$) and the imidic form ($\text{HN}=\text{C}(\text{OH})\text{NHCO}_2\text{H}$).[\[1\]](#)

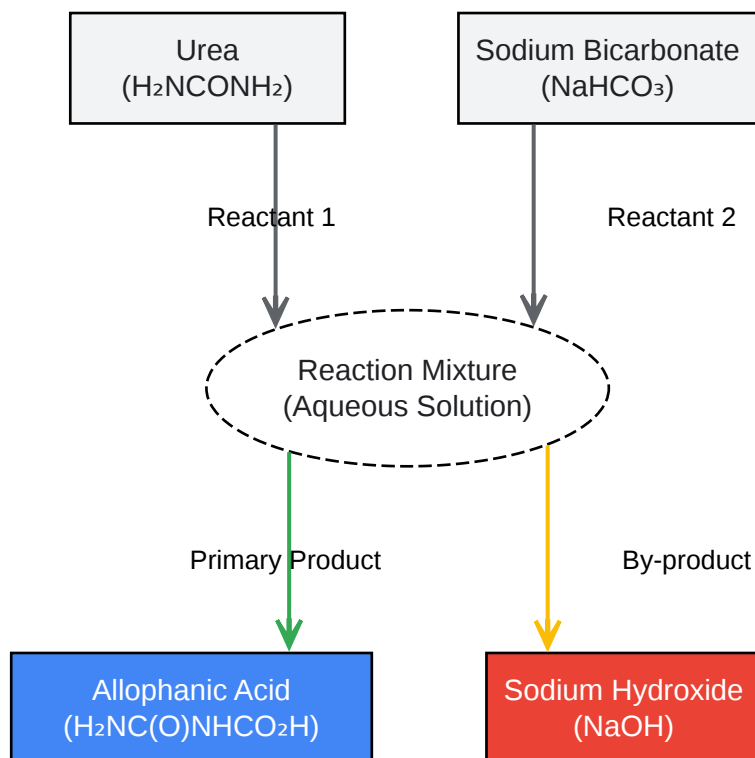
The fundamental properties and identifiers of **allophanic acid** are summarized in the table below for easy reference.

| Property | Value | Source(s) |
|-------------------|--|---|
| IUPAC Name | carbamoylcarbamic acid | [1] [2] [3] |
| Synonyms | Allophanate, Urea-1-carboxylic acid | [1] [3] [5] |
| CAS Number | 625-78-5 | [1] [2] [3] |
| Molecular Formula | $\text{C}_2\text{H}_4\text{N}_2\text{O}_3$ | [1] [3] [6] |
| Molecular Weight | 104.07 g/mol | [1] [3] |
| Canonical SMILES | <chem>C(=O)(N)NC(=O)O</chem> | [1] [2] [6] |
| InChI Key | AVWRKZWQTYIKIY-UHFFFAOYSA-N | [1] [3] [6] |

Synthesis of Allophanic Acid

Allophanic acid can be synthesized through the direct carboxylation of urea. One common laboratory-scale method involves the reaction of urea with an alkali metal bicarbonate, such as sodium bicarbonate.[\[2\]](#) The process involves the nucleophilic attack of the urea nitrogen on the carbonyl carbon of the bicarbonate, followed by proton transfer.

The logical workflow for this synthesis is depicted below.



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Figure 1. Synthesis of **Allophanic Acid** from Urea.

Representative Experimental Protocol

The following provides a generalized methodology for the synthesis of **allophanic acid** based on the reaction between urea and sodium bicarbonate, as described in the literature.^[2] This protocol is intended as a guide for researchers.

Objective: To synthesize **allophanic acid** via the carboxylation of urea.

Materials:

- Urea (H₂NCONH₂)
- Sodium Bicarbonate (NaHCO₃)

- Deionized Water
- Reaction vessel with stirring capability
- pH meter
- Appropriate workup and purification apparatus (e.g., for crystallization or chromatography)

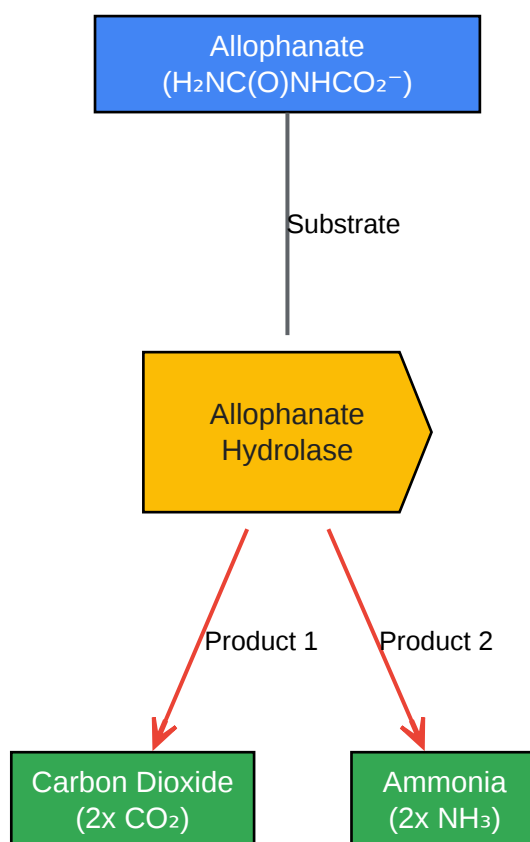
Procedure:

- **Preparation of Reactants:** Prepare aqueous solutions of urea and sodium bicarbonate of desired molar concentrations.
- **Reaction:** Combine the urea and sodium bicarbonate solutions in the reaction vessel. The reaction is typically performed in an aqueous medium.
- **Stirring:** The mixture is stirred continuously to ensure homogeneity and facilitate the reaction. Reaction conditions such as temperature and time should be carefully controlled and optimized.
- **Monitoring:** The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or by analyzing the consumption of reactants.
- **Workup and Isolation:** Upon completion, the reaction mixture will contain **allophanic acid** (or its sodium salt, sodium allophanate) and sodium hydroxide as a by-product.^[2] The pH of the solution will be basic due to the formation of NaOH.
- **Purification:** The desired product, **allophanic acid**, can be isolated and purified. This may involve acidification to protonate the allophanate, followed by techniques like crystallization, extraction, or column chromatography.
- **Characterization:** The identity and purity of the synthesized **allophanic acid** should be confirmed using standard analytical methods, such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Biological Role and Enzymatic Interaction

In biological systems, the deprotonated form of **allophanic acid**, allophanate, serves as a key intermediate in the urea degradation pathway in some organisms, such as *Saccharomyces cerevisiae*.^[7] It is a substrate for the enzyme allophanate hydrolase, which catalyzes its breakdown into two molecules of carbon dioxide and two molecules of ammonia.^[2]

The enzymatic degradation pathway is illustrated in the diagram below.



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Figure 2. Enzymatic breakdown of Allophanate.

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